

Physical and chemical properties of 3-Acetoxy-11-ursen-28,13-olide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetoxy-11-ursen-28,13-olide

Cat. No.: B1151467

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An In-depth Technical Guide to 3-Acetoxy-11-ursen-28,13-olide For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **3-Acetoxy-11-ursen-28,13-olide**, a naturally occurring ursane-type triterpenoid. The information is compiled for professionals in research, science, and drug development who are interested in the potential therapeutic applications of this compound.

Core Physical and Chemical Properties

3-Acetoxy-11-ursen-28,13-olide, with the CAS number 35959-08-1, is a derivative of ursolic acid.^[1] It is found in various plant species, including *Eucalyptus pulverulenta*, *Bursera linanoe*, and *Eucalyptus viminalis*.^{[1][2]} The compound presents as a crystalline solid and has a high purity of $\geq 98\%$ when obtained from commercial suppliers.^{[1][3]} For optimal stability, it should be stored in a refrigerated or frozen state, protected from air and light.^[3]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₃₂ H ₄₈ O ₄	[1][2]
Molecular Weight	496.7 g/mol	[1][2]
CAS Number	35959-08-1	[1][2]
Appearance	Crystalline Solid	[1]
Purity	≥98%	[1][3]
Solubility in DMSO	10 mM	[4]
XLogP3	7.7	[2]

Note: Specific experimental data for melting point, boiling point, and comprehensive spectral analyses (¹H-NMR, ¹³C-NMR, Mass Spectrometry, IR) for **3-Acetoxy-11-ursen-28,13-olide** are not readily available in the public domain. However, certificates of analysis from commercial suppliers indicate that its structure has been confirmed by ¹H-NMR.[3]

Experimental Protocols

While detailed, step-by-step experimental protocols for the isolation and synthesis of **3-Acetoxy-11-ursen-28,13-olide** are not extensively published, the following sections outline the general methodologies based on available information.

Isolation from Natural Sources

A general procedure for the isolation of triterpenoids from plant sources such as Eucalyptus species would typically involve the following steps:

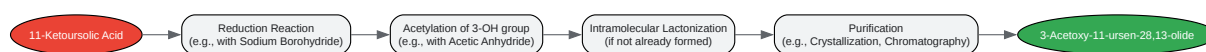


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General Isolation Workflow

Chemical Synthesis

3-Acetoxy-11-ursen-28,13-olide is described as a reduction product of 11-ketoursolic acid.[5] A plausible synthetic route would, therefore, involve the reduction of the ketone at the C-11 position.



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Plausible Synthetic Pathway

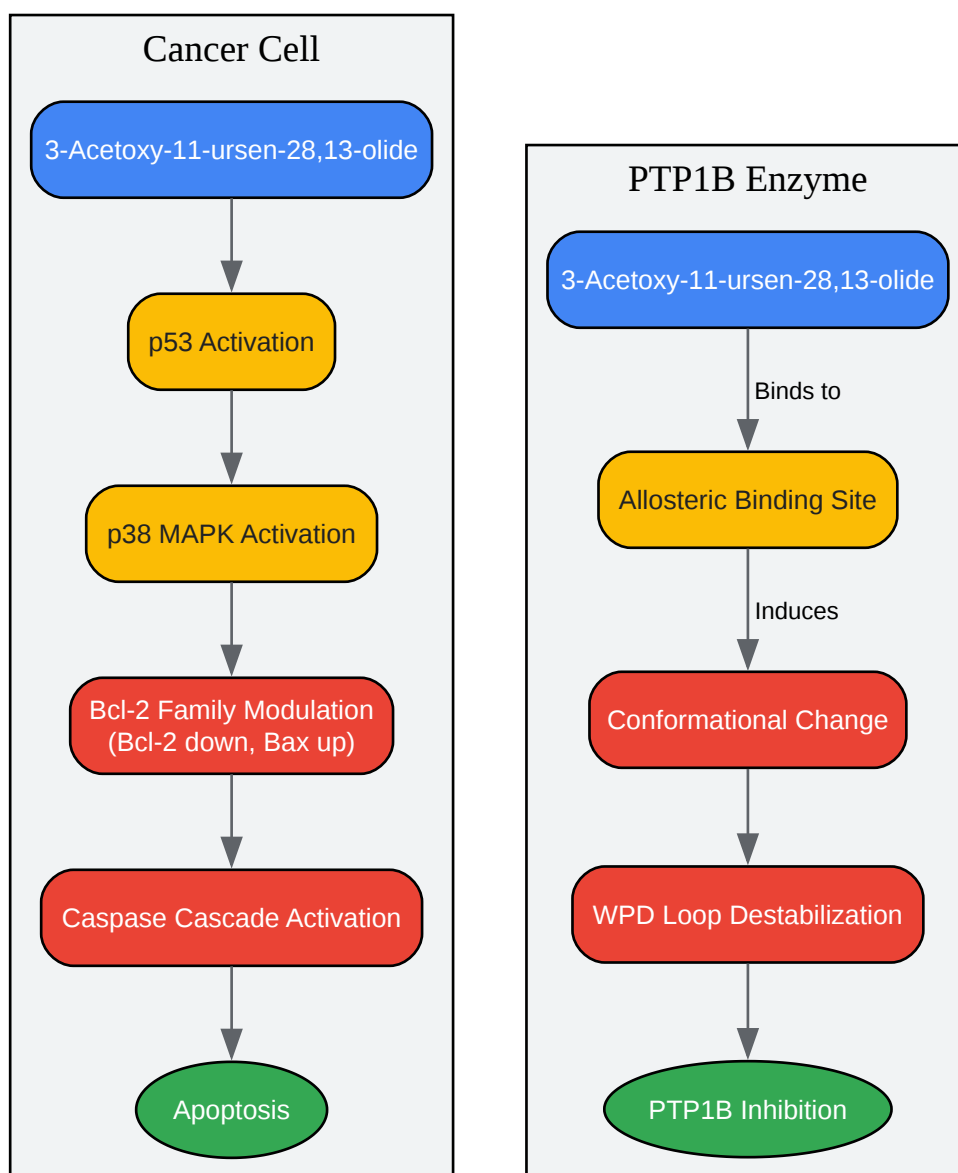
Biological Activity and Signaling Pathways

3-Acetoxy-11-ursen-28,13-olide exhibits promising biological activities, including anticancer and protein tyrosine phosphatase 1B (PTP1B) inhibitory effects.

Anticancer Activity

This compound has been shown to enhance the inhibitory effect on various cancer cell lines, including esophageal cancer cells (EC-109, KYSE150, EC-1) and human ovarian cancer cells (A2780).[1][6] The proliferative activity of KYSE150 and EC-109 cells was significantly inhibited at medium and high concentrations.[1] Furthermore, it has been found to possess radiosensitizing activity.[1]

While the specific signaling pathway for **3-Acetoxy-11-ursen-28,13-olide** is not fully elucidated, the anticancer mechanisms of ursane triterpenoids often involve the induction of apoptosis and cell cycle arrest.[7][8] A probable pathway involves the p53-mediated activation of p38 MAPK, leading to the downregulation of anti-apoptotic proteins like Bcl-2 and the upregulation of pro-apoptotic proteins, ultimately resulting in apoptosis.[7][9]



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- To cite this document: BenchChem. [Physical and chemical properties of 3-Acetoxy-11-ursen-28,13-olide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151467#physical-and-chemical-properties-of-3-acetoxy-11-ursen-28-13-olide]

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